

Application Notes and Protocols for PROTAC CDK9 Degradator-11 Cell Viability Assays

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Compound of Interest

Compound Name: PROTAC CDK9 degrader-11

Cat. No.: B15543707

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Introduction

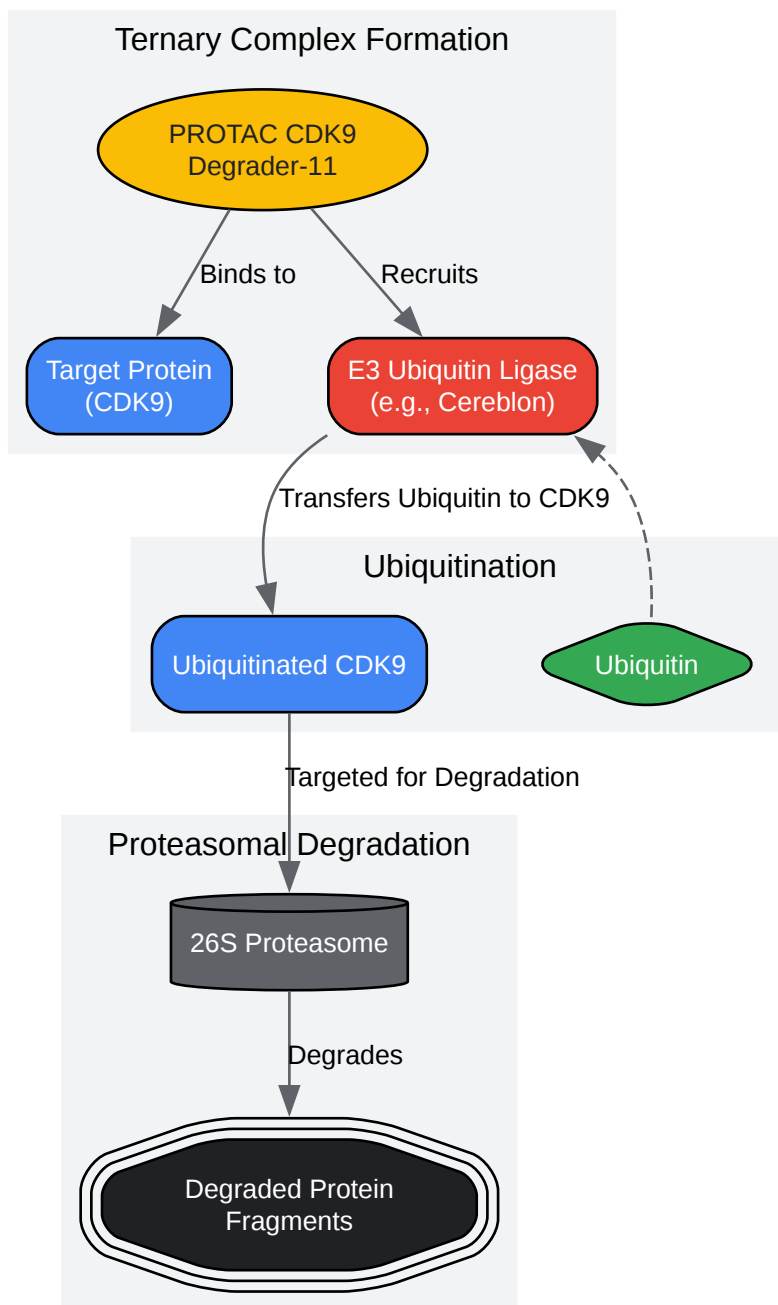
Proteolysis-targeting chimeras (PROTACs) are a novel class of therapeutic agents that induce the degradation of specific target proteins. **PROTAC CDK9 degrader-11**, also known as compound C3, is a potent and orally active PROTAC designed to target Cyclin-Dependent Kinase 9 (CDK9) for degradation.[1][2] CDK9 is a key regulator of transcriptional elongation, and its dysregulation is implicated in various cancers, including Small-Cell Lung Cancer (SCLC). By co-opting the cell's natural ubiquitin-proteasome system, **PROTAC CDK9 degrader-11** selectively targets CDK9 for ubiquitination and subsequent degradation, leading to cell cycle arrest and apoptosis in cancer cells.

These application notes provide detailed protocols for assessing the cytotoxic effects of **PROTAC CDK9 degrader-11** on cancer cell lines using two common cell viability assays: the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay and the CellTiter-Glo® Luminescent Cell Viability Assay.

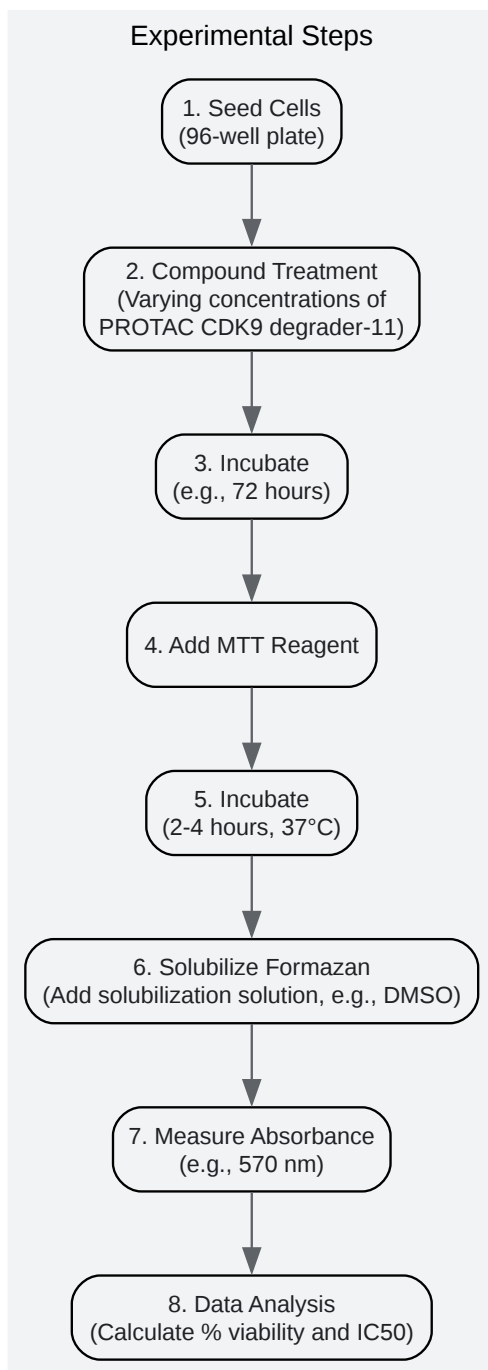
Mechanism of Action

PROTAC CDK9 degrader-11 is a heterobifunctional molecule consisting of a ligand that binds to CDK9, a linker, and a ligand that recruits an E3 ubiquitin ligase, such as Cereblon (CRBN). The formation of a ternary complex between CDK9, **PROTAC CDK9 degrader-11**, and the E3 ligase facilitates the transfer of ubiquitin to CDK9, marking it for degradation by the 26S proteasome. This targeted degradation of CDK9 leads to the downregulation of its downstream targets, ultimately inhibiting cancer cell proliferation.

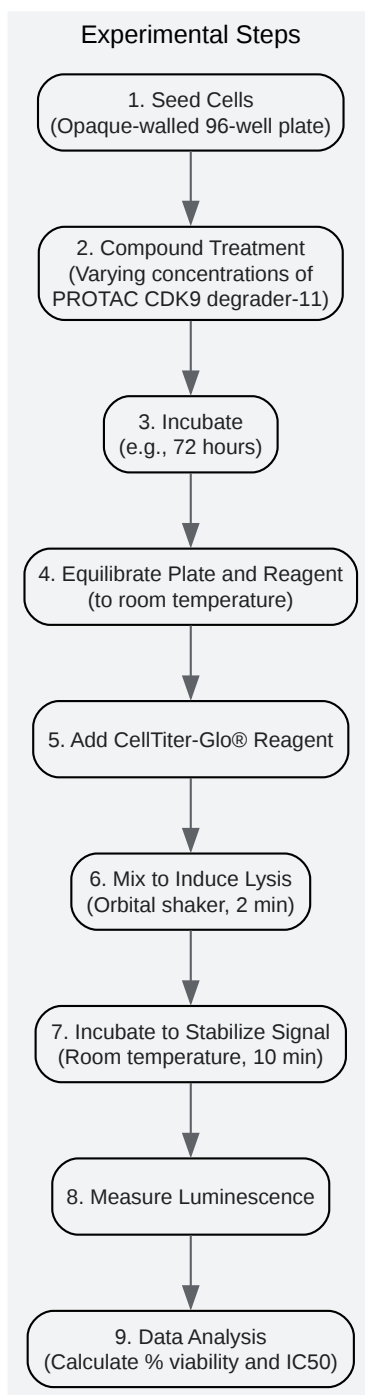
PROTAC CDK9 Degradar-11 Mechanism of Action



MTT Assay Workflow



CellTiter-Glo® Assay Workflow

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References

- 1. CDK9 PROTAC C3 | CDK9 degrader | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
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